Columbianetin extraction and purification protocols

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Compound of Interest	
Compound Name:	*Columbianetin*
CAS No.:	*1147-29-1*
Cat. No.:	*B075808*

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Application Note: High-Purity Extraction and Isolation of **Columbianetin**

Strategic Overview & Mechanism

Columbianetin (CBT) is a dihydrofurocoumarin phytoalexin and the metabolic hydrolysis product of Columbianadin (CBN). While CBN is abundant in Angelica pubescens, CBT is often the direct effector in anti-inflammatory and anti-tumor pathways.

The Purification Challenge: The primary isolation challenge is the co-elution of CBT with its esterified parent (CBN) and structural isomers (e.g., Osthole) due to similar lipophilicity. Traditional silica gel chromatography often results in irreversible adsorption and low recovery.

The Solution: This protocol utilizes a Macroporous Resin Enrichment followed by High-Speed Counter-Current Chromatography (HSCCC).[1] This "liquid-liquid" partition strategy eliminates solid-phase adsorption losses, ensuring >98% purity and high recovery yields suitable for reference standard preparation or pre-clinical assays.[1]

Material Selection & Pre-Treatment

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- Primary Source: Dried roots of Angelica pubescens (Duhuo).[2]
- Solvents: Ethanol (95% & 70%), n-Hexane, Ethyl Acetate, Methanol, Water (HPLC grade).[1]
- Stationary Phase (Enrichment): Diaion HP-20 or D101 Macroporous Resin.[1]
- Equipment: Rotary Evaporator, HSCCC System (e.g., TBE-300), HPLC-DAD.

Step 1: Biomass Preparation

- Pulverization: Grind dried roots to a fine powder (40–60 mesh). Avoid excessive heat to prevent thermal degradation of coumarins.
- Lipid Removal (Optional but Recommended): If using seeds (Cnidium), defat with n-hexane (1:5 w/v) for 2 hours.[1] For roots, this step can often be skipped.

Extraction & Enrichment Protocol

Workflow Diagram: Extraction to Enrichment



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Figure 1: Enrichment workflow targeting the polarity window of coumarins.

Detailed Methodology

- Reflux Extraction:
  - Extract 1.0 kg of powder with 8 L of 95% Ethanol under reflux for 2 hours.
  - Repeat twice. Combine filtrates.
  - Concentrate under reduced pressure (50°C) to obtain a crude residue.
- Resin Enrichment (Critical Step):

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- Suspend crude residue in water.
- Load onto a pre-treated HP-20 macroporous resin column (BV = 2-3 L).[1]
- Wash 1: Elute with 3 BV of distilled water (removes sugars/polar impurities).
- Wash 2: Elute with 3 BV of 30% Ethanol (removes highly polar glycosides).
- Target Elution: Elute with 5 BV of 70% Ethanol. Collect this fraction.
- Rationale: **Columbianetin** and related coumarins typically elute in the 50-70% ethanol window on styrenic resins.[1]

Purification: High-Speed Counter-Current Chromatography (HSCCC)

HSCCC is superior to Prep-HPLC for scale-up as it allows high sample loading without column contamination.[1]

Solvent System Selection (HEMW)

The "Golden Ratio" for coumarin separation is the Hexane-Ethyl Acetate-Methanol-Water (HEMW) system.[1]

System	Ratio (v/v/v/v)	Application
System A	1 : 1 : 1 : 1	General screening; moderate K value.
System B	3 : 5 : 3 : 5	Recommended for Columbianetin. Optimizes partition coefficient (K ≈ 1.0).
System C	5 : 5 : 5 : 5	Alternative if elution is too slow.

HSCCC Operational Protocol

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- Equilibration:
  - Fill the coiled column with the Upper Phase (Stationary Phase).
  - Set rotation to 800–900 rpm.
  - Pump Lower Phase (Mobile Phase) at 2.0 mL/min (Head-to-Tail mode).
  - Wait for hydrodynamic equilibrium (retention of stationary phase > 50%).
- Sample Loading:
  - Dissolve the enriched 70% EtOH fraction (from Step 3) in a 1:1 mixture of upper/lower phases (10 mL).
  - Inject into the system.[3][4]
- Elution & Detection:
  - Monitor UV absorbance at 325 nm.[4][5]
  - **Columbianetin** typically elutes after the solvent front but before the highly lipophilic Osthole.
- Fraction Collection:
  - Collect peaks manually or via fraction collector.
  - Evaporate solvent to yield pure **Columbianetin** crystals (white needles).

Analytical Validation (QC)

Every batch must be validated against these parameters to ensure identity and purity.

HPLC-DAD Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 250mm × 4.6mm, 5µm).[1]
- Mobile Phase:

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- A: Water (0.1% Formic Acid)[1]
- B: Acetonitrile or Methanol[6]

- Gradient:
  - 0-15 min: 25% B → 40% B[1]
  - 15-30 min: 40% B → 60% B[1]
- Flow Rate: 1.0 mL/min.[4][5]
- Wavelength: 325 nm (Max absorption for furanocoumarin core).
- Temperature: 30°C.

Identification Criteria

Parameter	Specification	Notes
Retention Time	~12.5 min	Varies by gradient; CBT elutes before Columbianadin.[1]
UV Spectrum	325 nm	Characteristic shoulder at 250-260 nm.[1]
Mass Spec (ESI+)	247	Molecular Weight: 246.26.
Appearance	White crystalline powder	MP: 143–145°C.

Troubleshooting & Optimization

Issue: Co-elution with Columbianadin (CBN)

- Cause: CBN is the ester of CBT. Hydrolysis during extraction can increase CBT yield but complicates the profile.
- Fix: If separation is poor on HSCCC, adjust the HEMW ratio to 4:5:4:5. This slightly increases polarity, retaining CBT longer in the stationary phase while CBN elutes earlier (or

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vice versa depending on phase mode).

Issue: Low Solubility in Mobile Phase

- Fix: **Columbianetin** has poor water solubility. Ensure the sample is fully dissolved in the mixed phase (upper + lower) before injection. Sonicate for 10 mins.

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